

An In-depth Technical Guide to the Solubility of Reactive Yellow 17

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Compound of Interest

Compound Name: *Reactive yellow 17*

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This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Reactive Yellow 17** (CAS No. 20317-19-5), a monoazo reactive dye. Understanding the solubility of this compound is critical for its application in various fields, including textile dyeing, printing, and environmental remediation studies. This document collates available quantitative data, outlines experimental protocols for solubility determination, and presents a logical framework for its solubility behavior.

Physicochemical Properties

Reactive Yellow 17 is a yellow powder with the following key identifiers and properties:

Property	Value	Reference
C.I. Name	Reactive Yellow 17	[1] [2]
CAS Number	20317-19-5	[1] [2] [3]
Molecular Formula	$C_{20}H_{20}K_2N_4O_{12}S_3$	[1] [3]
Molecular Weight	682.8 g/mol	[2]
Chemical Class	Single Azo Dye	[1]

Solubility Profile

The solubility of a dye is a crucial parameter that dictates its application, dissolution behavior, and environmental mobility. Reactive dyes, by design, exhibit high water solubility to facilitate the dyeing process.[\[4\]](#)

2.1. Quantitative Solubility Data

The following table summarizes the known quantitative solubility of **Reactive Yellow 17** in water. Specific data for organic solvents is not readily available in the reviewed literature, which is typical for highly polar and ionic compounds like reactive dyes.

Solvent	Temperature	Solubility	Reference
Water	25 °C	> 100 g/L	[1] [3] [5]
Organic Solvents	Not Specified	No quantitative data available. Expected to be low in non-polar solvents.	

2.2. Aqueous Solubility

Reactive Yellow 17 demonstrates excellent solubility in water, recorded to be greater than 100 g/L at 25°C.[\[1\]](#)[\[3\]](#)[\[5\]](#) This high solubility is a characteristic feature of reactive dyes and is attributed to the presence of multiple sulfonic acid groups in its molecular structure.[\[4\]](#) These groups are ionic and promote strong interactions with polar water molecules, facilitating dissolution. This property is essential for its primary application in the dyeing of cellulosic fibers like cotton, viscose, and silk, where the dye must be evenly dispersed in an aqueous bath.[\[1\]](#)[\[3\]](#)[\[5\]](#)

2.3. Solubility in Organic Solvents

While specific quantitative data for the solubility of **Reactive Yellow 17** in organic solvents is not available, its chemical structure provides a strong basis for prediction. As an ionic compound with highly polar sulfonate groups, it is expected to have very limited solubility in non-polar organic solvents such as benzene, toluene, and alkanes. It may exhibit slight

solubility in polar organic solvents like ethanol or acetone, but significantly less than in water. For comparison, the structurally different Acid Yellow 17 shows slight solubility in ethanol and acetone but is insoluble in benzene and ether.[\[6\]](#)

Experimental Protocols for Solubility Determination

While a specific, standardized protocol for **Reactive Yellow 17** was not found, a general methodology for determining the aqueous solubility of reactive dyes can be compiled from established laboratory and industry practices.

Objective: To determine the saturation solubility of **Reactive Yellow 17** in deionized water at a specified temperature (e.g., 25°C).

Materials:

- **Reactive Yellow 17** powder
- Deionized or distilled water (softened water)[\[7\]](#)
- Volumetric flasks (various sizes)
- Analytical balance
- Magnetic stirrer and stir bars
- Constant temperature water bath or incubator
- Spectrophotometer
- Centrifuge and/or filtration apparatus (e.g., 0.45 µm syringe filters)
- pH meter

Protocol:

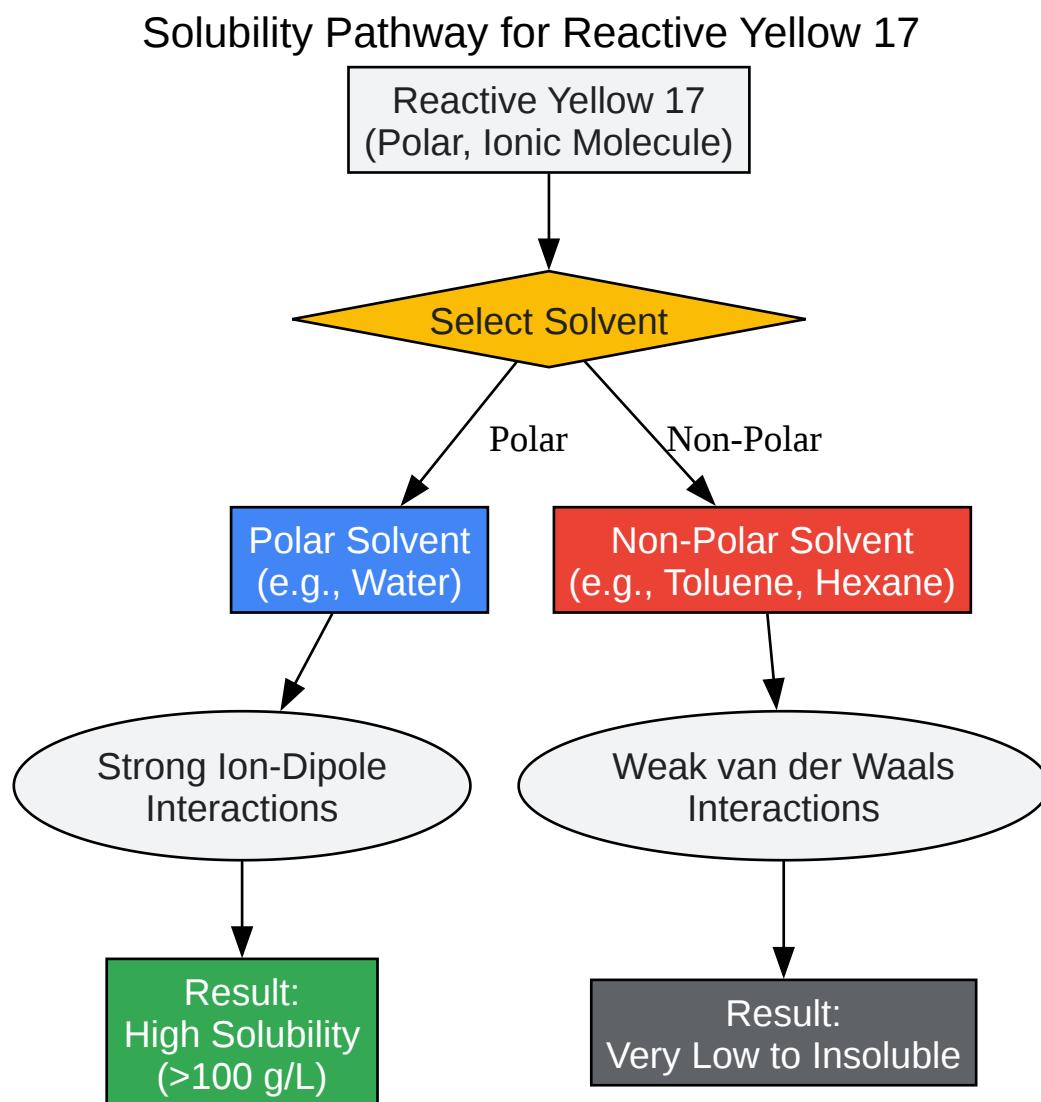
- Preparation of Stock Solution (Example):
 - Accurately weigh a specific amount of **Reactive Yellow 17** dye powder (e.g., 1.0 g).

- Dissolve the powder in a known volume of deionized water (e.g., 1 L) to create a stock solution of known concentration (e.g., 1 g/L).^[8] Stirring is essential to ensure complete dissolution.^[9]
- Dissolution Considerations:
 - The dissolution water should be neutral (pH 6.5-7.5) and softened to prevent interaction with metal ions like calcium, magnesium, copper, or iron, which can alter the dye's properties.^[7]
 - For initial dissolution, the dye can be slowly added to warm water (e.g., 70-85°C) with continuous stirring, followed by cooling.^[7] Avoid using boiling water.^[7]
- Saturation Method (Equilibrium Method):
 - Prepare a series of sealed containers (e.g., flasks or vials).
 - Add a fixed volume of deionized water to each container.
 - Add excess amounts of **Reactive Yellow 17** powder to each container to ensure that a saturated solution is formed and solid dye remains.
 - Place the containers in a constant temperature bath set to 25°C.
 - Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - After equilibration, allow the samples to stand undisturbed in the temperature bath for several hours to let the excess solid settle.
- Sample Analysis:
 - Carefully withdraw an aliquot from the clear supernatant of each sample. To ensure no solid particles are transferred, centrifugation or filtration of the aliquot is required.
 - Prepare a series of dilutions of the filtered supernatant.

- Measure the absorbance of the diluted solutions using a spectrophotometer at the maximum absorbance wavelength (λ_{max}) of **Reactive Yellow 17**, which is 402 nm.[10]
- Use a pre-established calibration curve (absorbance vs. concentration) to determine the concentration of the dye in the saturated solution.
- The average concentration from multiple replicates represents the solubility of **Reactive Yellow 17** at that temperature.

Visualization of Solubility Principles

The following diagram illustrates the logical relationship between solvent polarity and the expected solubility of an ionic, polar dye like **Reactive Yellow 17**.



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Caption: Logical flow of **Reactive Yellow 17** solubility based on solvent polarity.

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